

A Comprehensive Technical Guide to the Solubility of Formanilide

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Compound of Interest		
Compound Name:	Formanilide	
Cat. No.:	B094145	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a thorough analysis of the solubility of **formanilide** in water and a range of organic solvents. The information is curated to support research, development, and formulation activities where **formanilide** is a key component. This guide includes quantitative solubility data, detailed experimental protocols for solubility determination, and a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **formanilide** varies significantly across different solvents, a critical consideration for its application in synthesis, purification, and formulation. Below is a compilation of available quantitative solubility data, presented for straightforward comparison.

Solvent	Temperature (°C)	Solubility (g/100 mL)
Water	20	2.54[1][2]
Water	25	2.86[1][2]
Benzene	Not Specified	> 10
Diethyl Ether	Not Specified	> 10
Ethanol	Not Specified	> 10



Note: The data for organic solvents indicates high solubility, and for practical purposes in many applications, **formanilide** can be considered freely soluble in these solvents. However, for precise applications such as crystallography or quantitative analysis, it is recommended to determine the solubility under the specific experimental conditions.

Experimental Protocol for Solubility Determination: Gravimetric Method

The gravimetric method is a reliable and widely used technique for determining the solubility of a solid in a liquid. It involves the preparation of a saturated solution, followed by the separation and quantification of the dissolved solute.

Materials and Apparatus

- Formanilide (solid)
- Solvent of interest
- Analytical balance (accurate to ±0.0001 g)
- Thermostatic shaker or water bath
- Filtration apparatus (e.g., syringe filters with appropriate membrane, vacuum filtration setup)
- Pre-weighed evaporation dish or beaker
- Drying oven
- Desiccator
- Volumetric flasks and pipettes

Procedure

- Preparation of a Saturated Solution:
 - Add an excess amount of solid formanilide to a known volume of the solvent in a sealed container (e.g., a screw-cap flask). The presence of undissolved solid is crucial to ensure



saturation.

- o Place the container in a thermostatic shaker or water bath set to the desired temperature.
- Agitate the mixture for a sufficient period to allow it to reach equilibrium. The time required
 to reach equilibrium can vary depending on the solvent and temperature and may range
 from several hours to days. It is advisable to monitor the concentration of the supernatant
 over time until it becomes constant.
- Separation of the Saturated Solution:
 - Once equilibrium is reached, allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the clear supernatant (the saturated solution) using a pre-heated or pre-cooled pipette to maintain the experimental temperature and avoid precipitation or further dissolution.
 - Immediately filter the withdrawn solution using a filter membrane that is compatible with the solvent to remove any remaining solid particles.

Gravimetric Analysis:

- Transfer the filtered saturated solution to a pre-weighed, clean, and dry evaporation dish.
- Record the exact volume of the solution transferred.
- Carefully evaporate the solvent in a drying oven at a temperature below the boiling point of the solvent and the decomposition temperature of **formanilide**. Ensure complete removal of the solvent.
- Once the solvent is fully evaporated, transfer the evaporation dish to a desiccator to cool to room temperature without absorbing atmospheric moisture.
- Weigh the evaporation dish containing the dried formanilide residue on an analytical balance.
- Repeat the drying and weighing steps until a constant weight is achieved.



- · Calculation of Solubility:
 - Calculate the mass of the dissolved **formanilide** by subtracting the initial weight of the empty evaporation dish from the final constant weight.
 - The solubility is then expressed as the mass of formanilide per volume of solvent (e.g., q/100 mL).

Solubility (g/100 mL) = (Mass of residue (g) / Volume of saturated solution (mL)) x 100

Experimental Workflow Visualization

The following diagram illustrates the logical steps of the gravimetric method for determining the solubility of **formanilide**.



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Caption: Workflow for Gravimetric Solubility Determination.

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